

Physicochemical Properties and Known Data

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Compound Focus: Thioquinapiperifil

CAS No.: 220060-39-9

Cat. No.: S545254

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The table below summarizes the key information available for **Thioquinapiperifil**.

Property	Value / Description	Source / Conditions
Molecular Formula	C ₂₄ H ₂₈ N ₆ OS	[1] [2]
Molecular Weight	448.59 g/mol	[1] [2]
CAS Number	220060-39-9	[1] [2] [3]
Appearance	Solid	[1] [2]
Purity	≥98%	[1]
PDE-5 Inhibition (IC ₅₀)	0.074 nM (non-competitive)	[1]
Recommended Storage (Powder)	-20°C (3 years); 4°C (2 years)	[1]
Recommended Storage (Solution)	-80°C (6 months); -20°C (1 month)	[1]
Solubility	Likely soluble in DMSO; may require solvents like PEG300, Tween 80, or Cremophor for aqueous formulations.	[1]

Experimental Protocols and Formulation Guidance

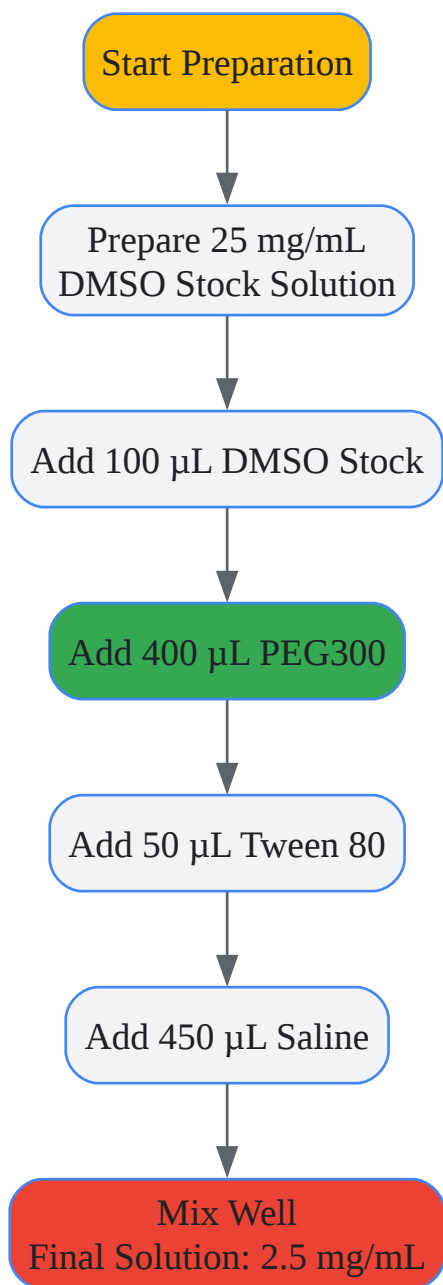
While a certified stability method is unavailable, here are detailed protocols for handling and analysis based on general practices for similar compounds and available data.

Sample Preparation and Formulation

Thioquinapiperifil has low aqueous solubility, so it typically requires specific solvent systems. Here are two common formulation methods, with **Injection Formulation 2** being a recommended starting point for good solubility and stability [1].

Formulation	Composition	Preparation Example (1 mL of 2.5 mg/mL)
Injection Formulation 2	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45	100 µL of 25 mg/mL DMSO stock + 400 µL PEG300 + 50 µL Tween 80 + 450 µL Saline. Mix well.
Oral Formulation 1	Suspend in 0.5% Carboxymethylcellulose Sodium (CMC Na)	Add 250 mg of Thioquinapiperifil to 100 mL of 0.5% CMC Na solution. Mix to form a suspension.

This diagram illustrates the workflow for preparing a stable solution for injection:



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Analysis and Detection Method

For detecting and quantifying **Thioquinapiperifil**, Liquid Chromatography coupled with Mass Spectrometry (LC-MS) is the most reliable technique. The following parameters, adapted from methods used to screen for **Thioquinapiperifil** in adulterated supplements, can serve as a starting point for your method development [4] [3].

- **Instrument:** UHPLC-Q/TOF-MS (Ultra-High-Performance Liquid Chromatography-Quadrupole/Time of Flight Mass Spectrometry)
- **Column:** Reversed-Phase C18 (e.g., Capcell PAK C18)
- **Mobile Phase:**
 - **A:** Water with 0.2% Acetic Acid
 - **B:** Acetonitrile
- **Gradient Elution:** Optimize for separation from other components (e.g., from 5% B to 95% B over 15-20 minutes).
- **Flow Rate:** 0.2 mL/min
- **Ionization Mode:** Electrospray Ionization (ESI), Positive mode
- **Detection:** Monitor for the protonated molecule $[M+H]^+$ at m/z **449.20** (for $C_{24}H_{29}N_6OS^+$).

Frequently Asked Questions

Q1: What is the exact degradation half-life of Thioquinapiperifil in a buffered solution?

There are **no published studies** on the degradation kinetics of **Thioquinapiperifil** in solution. The half-life is dependent on specific conditions like solvent, pH, temperature, and light exposure. You must determine this empirically using a stability-indicating method (like the LC-MS protocol above).

Q2: What are the primary degradation products?

The specific degradation pathway for **Thioquinapiperifil** is unknown. However, based on its structure and a related compound, hydrolysis of functional groups and intramolecular cyclization are potential routes [5] [3]. Degradation products can be identified by using HRMS to detect ions with different masses during forced degradation studies.

Q3: How should I store stock solutions for long-term use?

For maximum stability, **store stock solutions at -80°C** and use them within 6 months. For short-term use, storage at -20°C is acceptable for about one month. Avoid repeated freeze-thaw cycles by aliquoting the solution [1].

Q4: What are the known safety hazards?

Thioquinapiperifil is classified as **Harmful if swallowed (H302)** and **Very toxic to aquatic life with long-lasting effects (H410)**. Always use personal protective equipment (PPE) and avoid releasing the chemical into the environment [2].

Troubleshooting Guide

Problem	Potential Cause	Solution
Poor Solubility in Aqueous Buffer	Low inherent aqueous solubility.	Use a recommended solvent system from the formulation guide above. Gently sonicate and warm the solution if needed.
Precipitation in Solution	Solution is supersaturated; temperature or solvent composition change.	Filter through a 0.2 µm filter. Re-formulate with a higher percentage of co-solvents like PEG300.
Unexpected Degradation	Exposure to high temperature, light, or incompatible pH.	Conduct studies in the dark at controlled, low temperatures (e.g., 4°C). Ensure the solution pH is neutral to slightly acidic.
High Matrix Interference (in supplements)	Complex oil-based fillings in soft-gel capsules.	Use a cleanup method like Enhanced Matrix Removal-Lipid (EMR-Lipid) dSPE before LC-MS analysis [6].

Key Recommendations for Stability Studies

To establish a reliable stability profile for your **Thioquinapiperifil** solutions, consider the following actions:

- **Conduct Forced Degradation Studies:** Expose the solution to stress conditions like acid, base, oxidants, heat, and light to identify degradation pathways and products.
- **Establish a Stability-Indicating HPLC/LC-MS Method:** Develop and validate a method that can separate **Thioquinapiperifil** from its degradation products.
- **Monitor System Suitability:** Regularly check the performance of your analytical system with quality control samples.

- **Adhere to Safe Handling Protocols:** Always consult the Safety Data Sheet (SDS) before working with this compound [2].

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